

# An In-depth Technical Guide to 2-Oxoacetic Acid: Chemical Properties and Applications

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## Compound of Interest

Compound Name: Glyoxylic acid

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**Abstract:** 2-Oxoacetic acid, also known as **glyoxylic acid**, is a C2  $\alpha$ -keto acid of significant interest in both biological and industrial chemistry. As a key metabolic intermediate in various organisms, it plays a crucial role in pathways such as the glyoxylate cycle and human amino acid metabolism. Its bifunctional nature, possessing both an aldehyde and a carboxylic acid group, makes it a highly versatile C2 building block for organic synthesis. This guide provides a comprehensive overview of the chemical and physical properties of 2-oxoacetic acid, its diverse applications in the pharmaceutical, cosmetic, and agrochemical industries, and its central role in key metabolic pathways. Detailed experimental protocols for its synthesis, purification, and use in common synthetic and analytical procedures are also presented.

## Chemical and Physical Properties

2-Oxoacetic acid ( $C_2H_2O_3$ ) is the simplest  $\alpha$ -keto acid. It is a colorless solid that is highly soluble in water, where it exists predominantly as the geminal diol hydrate (dihydroxyacetic acid).<sup>[1]</sup> This hydration is a key feature of its chemistry. The compound is typically supplied as a 50% aqueous solution, which appears as a colorless to light yellow liquid.<sup>[1]</sup>

## Structural and General Properties

Property	Value	Source(s)
IUPAC Name	Oxoacetic acid	[1]
Other Names	Glyoxylic acid, Glyoxalic acid, Formylformic acid	[1]
CAS Number	298-12-4 (Anhydrous)	[1]
563-96-2 (Monohydrate)		
Molecular Formula	C <sub>2</sub> H <sub>2</sub> O <sub>3</sub>	[1]
Molecular Weight	74.04 g/mol (Anhydrous)	[1]
92.05 g/mol (Monohydrate)	[2]	
Appearance	Colorless solid (Anhydrous/Monohydrate)	[1]
Colorless to straw yellow liquid (50% aq. solution)	[1]	

## Physicochemical Data

Quantitative physicochemical data for 2-oxoacetic acid is summarized below. Note that values can vary depending on the form (anhydrous vs. monohydrate) and experimental conditions.

Property	Value	Conditions / Notes	Source(s)
Melting Point	49-52 °C (Monohydrate)		
80 °C (Anhydrous)	[1]		
Boiling Point	111 °C	[1]	
Density	1.33 g/mL	at 20 °C	
pKa	3.18 - 3.32	at 25 °C	[1]
Solubility	Very soluble in water; miscible with ethanol.	Slightly soluble in ether and benzene; insoluble in esters.	[1]
Vapor Pressure	1.06 mmHg	at 25 °C	

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of 2-oxoacetic acid. In aqueous solutions (like D<sub>2</sub>O for NMR), it primarily exists as its hydrate.

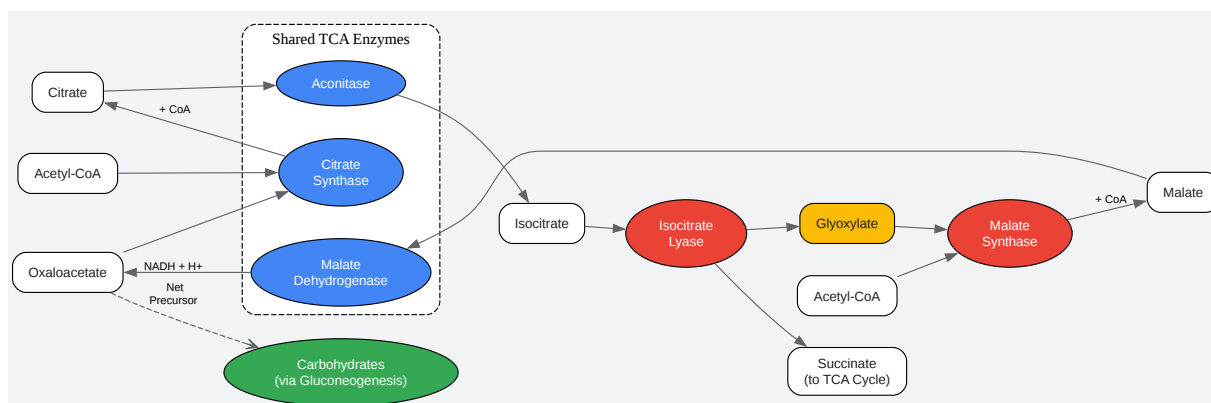
Spectroscopy	Peak / Shift	Assignment / Interpretation	Source(s)
$^1\text{H}$ NMR	~5.06 ppm (s, 1H)	Methine proton of the diol hydrate $[\text{HC}(\text{OH})_2\text{COOH}]$ in $\text{D}_2\text{O}$ at pH 7.4.	[3]
$^{13}\text{C}$ NMR	~179.5 ppm	Carboxyl carbon (-COOH) in $\text{D}_2\text{O}$ at pH 7.4.	[3]
~90.8 ppm	Methine carbon of the diol hydrate $[-\text{CH}(\text{OH})_2-]$ in $\text{D}_2\text{O}$ at pH 7.4.	[3]	
FT-IR ( $\text{cm}^{-1}$ )	~3300-2500	O-H stretch (broad, carboxylic acid dimer).	[4][5]
~1742	C=O stretch (aldehyde carbonyl, gas-phase).	[4]	
~1710	C=O stretch (carboxylic acid).	[4][5]	
~1208	C-O stretch.	[4]	

## Biological Role and Metabolic Pathways

2-Oxoacetic acid is a central intermediate in the metabolism of a wide range of organisms.

### The Glyoxylate Cycle

In plants, bacteria, protists, and fungi, the glyoxylate cycle serves as an anabolic pathway to convert acetyl-CoA, derived from the breakdown of fatty acids, into carbohydrates.[6] This cycle is crucial for these organisms as it bypasses the two decarboxylation steps of the tricarboxylic acid (TCA) cycle, enabling a net synthesis of carbohydrates from fat.[6][7] The two key enzymes unique to this pathway are isocitrate lyase and malate synthase.[7]



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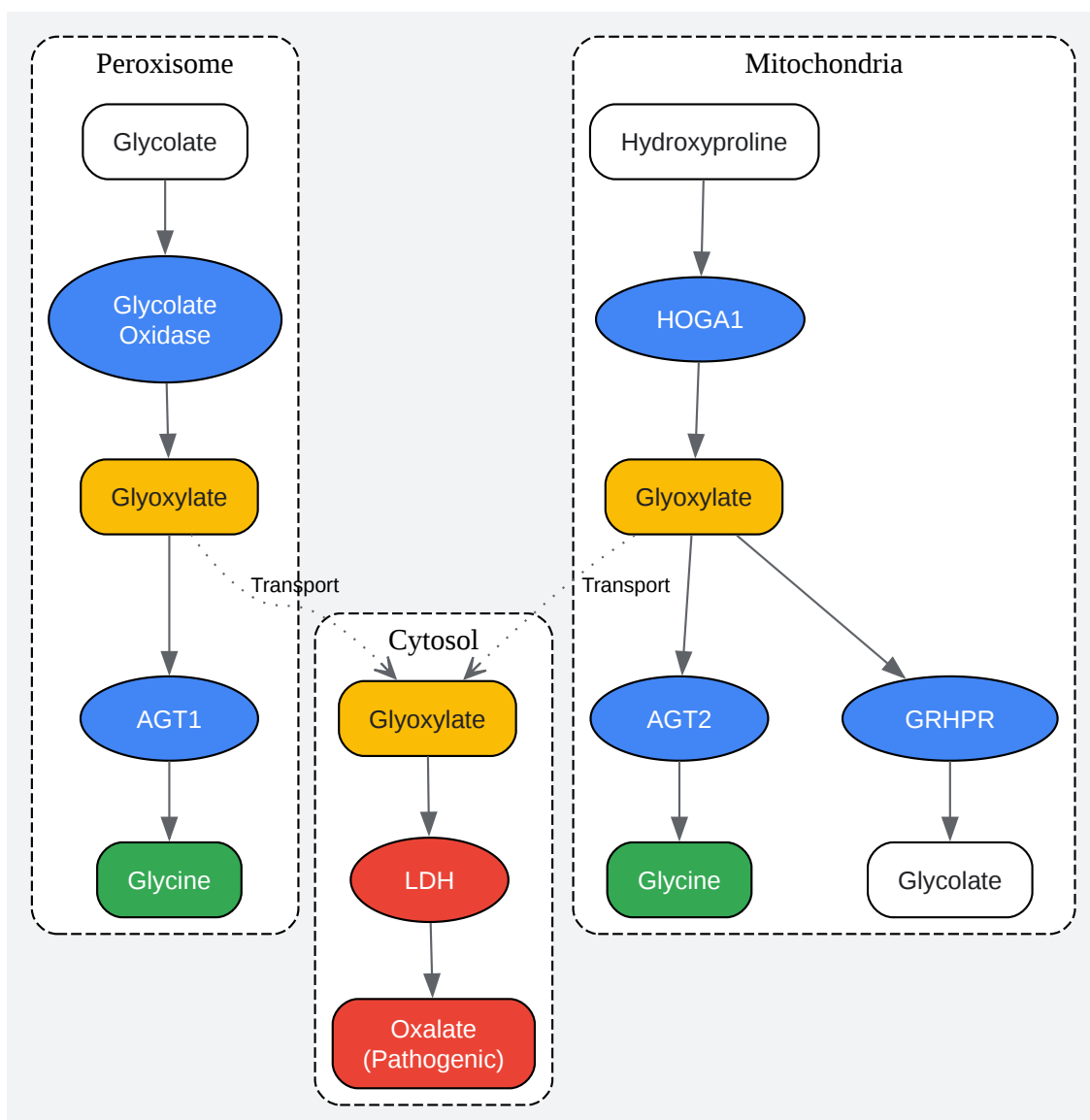
**Fig 1.** The Glyoxylate Cycle Pathway.

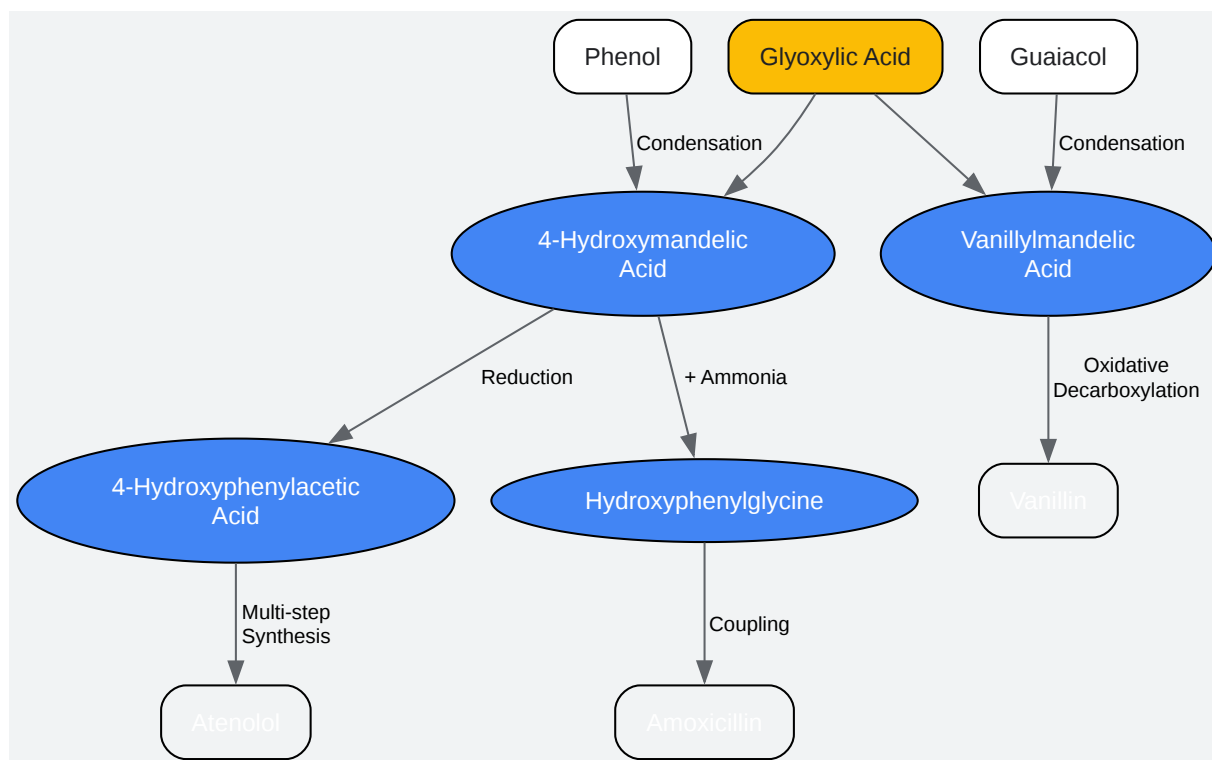
## Glyoxylate Metabolism in Humans

In humans, glyoxylate is a key metabolic intermediate whose concentration must be tightly regulated. It is produced in mitochondria from the catabolism of hydroxyproline and in peroxisomes from the oxidation of glycolate.[1][4] Its detoxification is critical, as its oxidation to oxalate can lead to hyperoxaluria and the formation of calcium oxalate kidney stones.[8] The liver is the primary site for glyoxylate metabolism, involving enzymes in multiple cellular compartments.[9]

- Peroxisomes: Alanine-glyoxylate aminotransferase (AGT) detoxifies glyoxylate by converting it to glycine.[8]
- Mitochondria: A mitochondrial AGT (AGT2) also converts glyoxylate to glycine.[4]
- Cytosol/Mitochondria: Glyoxylate reductase/hydroxypyruvate reductase (GRHPR) reduces glyoxylate to glycolate.[10]
- Cytosol: Lactate dehydrogenase (LDH) can oxidize glyoxylate to the toxic end-product oxalate.[4][8]

Defects in the genes encoding AGT (Primary Hyperoxaluria Type 1), GRHPR (Type 2), or HOGA1 (Type 3) lead to an accumulation of glyoxylate and subsequent overproduction of oxalate.<sup>[2][10]</sup>





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